

Vanadium(II) bromide crystal structure analysis

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Compound Focus: Vanadium(II) bromide

CAS No.: 14890-41-6

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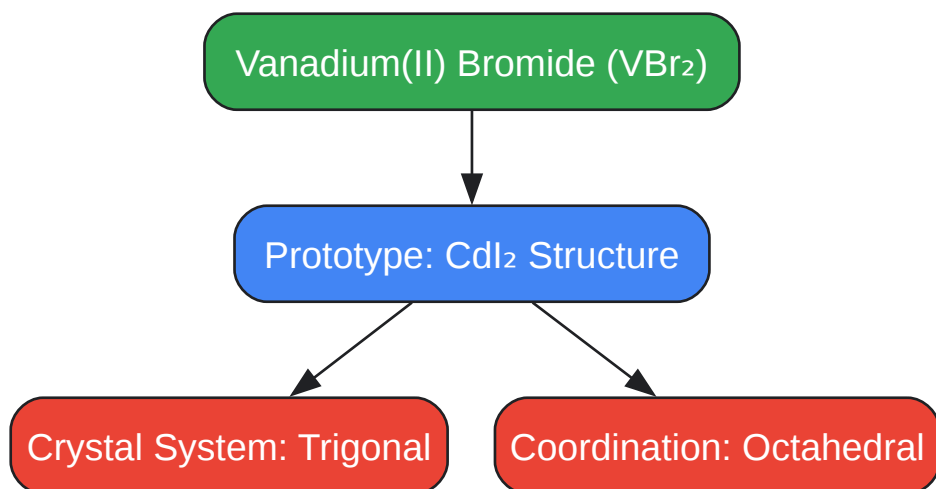
Compound Profile: Vanadium(II) Bromide

The table below summarizes the key structural and physical properties of **vanadium(II) bromide** (VBr₂).

Property	Details
Chemical Formula	VBr ₂ [1] [2]
Crystal System	Trigonal [1]
Prototypical Structure	Cadmium Iodide (CdI ₂) [3] [1]
Vanadium Coordination	Octahedral (6-coordinate) [3]
Space Group	Information not available in search results
Lattice Parameters	Information not available in search results
Appearance	Light-brown (pale orange-brown) crystalline solid [3] [1]
Density	4.58 g/cm ³ [1] (3230 kg m ⁻³ also reported [3])

Crystal Structure Analysis

The crystal structure of VBr_2 is a key characteristic. The following diagram illustrates its relationship to a common prototype structure.



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Relationship between VBr_2 and its prototypical crystal structure.

- **Layered Structure:** In the CdI_2 structure type, the crystal forms in layered sheets. Iodide (or in this case, bromide) anions form close-packed layers, with metal cations (vanadium) occupying octahedral holes in alternating layers [3] [1].
- **Octahedral Coordination:** Each vanadium(II) cation is surrounded by six bromide anions, forming an octahedral geometry. In the solid-state, this structure is polymeric, meaning the octahedra are connected through shared ligands to form a larger network [3].

Research Context and Techniques

To guide your further research, here is some context on the analytical techniques relevant to confirming this structure.

- **Primary Technique - X-Ray Diffraction (XRD):** The crystal structure of a material is primarily determined using **X-ray diffraction (XRD)** [4] [5] [6]. This technique works because the wavelength of X-rays is on the same order of magnitude as the spacing between atomic planes in a crystal lattice (typically a few angstroms) [4].
- **Key Principle - Bragg's Law:** XRD relies on **Bragg's Law** ($n\lambda = 2d \sin\theta$), which describes the condition for constructive interference of X-rays scattered from different crystal planes,

resulting in a characteristic diffraction pattern [4] [5] [6]. This pattern acts as a fingerprint for the crystalline material.

- **Comparison with Vanadium(III) Bromide:** For context, the related compound **vanadium(III) bromide (VBr₃)** also features octahedrally coordinated vanadium but forms a different polymeric structure (isomorphous with VCl₃) [7].

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